

An In-depth Technical Guide to Dibutyl Phthalate-d22: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Dibutyl phthalate-d22*

Cat. No.: *B1436279*

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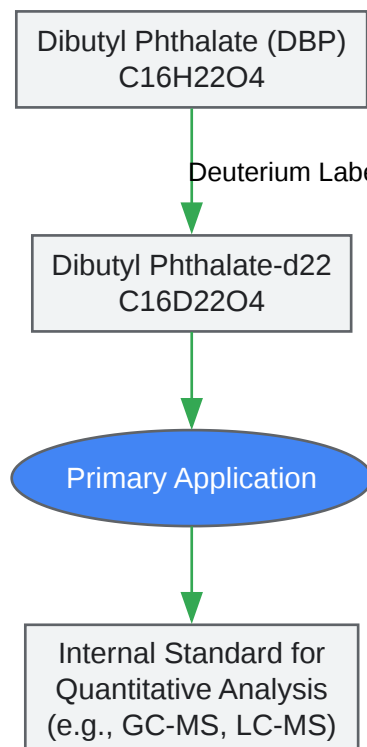
This technical guide provides a comprehensive overview of the chemical properties, structure, and common applications of **Dibutyl phthalate-d22** (DBP-d22). This deuterated analog of Dibutyl phthalate (DBP) is a critical tool in analytical and toxicological research, primarily utilized as an internal standard for the precise quantification of DBP in various matrices.

Chemical Structure and Isotopic Labeling

Dibutyl phthalate-d22 is a stable isotope-labeled version of Dibutyl phthalate. The structure consists of a phthalic acid core esterified with two deuterated butanol chains. The deuterium labeling is extensive, with 22 hydrogen atoms replaced by deuterium. Specifically, the labeling is located on the benzene ring and throughout the butyl chains. The IUPAC name for this compound is bis(1,1,2,2,3,3,4,4,4-nonadeuteriobutyl) 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate.[1] This high level of deuteration ensures a significant mass shift from the unlabeled analog, which is crucial for its use in mass spectrometry-based analytical methods.

The primary application of DBP-d22 is as an internal standard for the quantitative analysis of DBP in environmental, biological, and food samples.[1][2] Its chemical behavior is nearly identical to that of DBP, allowing it to mimic the analyte during sample preparation and analysis, thus correcting for matrix effects and variations in instrument response.[1]

Logical Relationship of DBP-d22



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Caption: Relationship between DBP and its deuterated analog, DBP-d22.

Chemical and Physical Properties

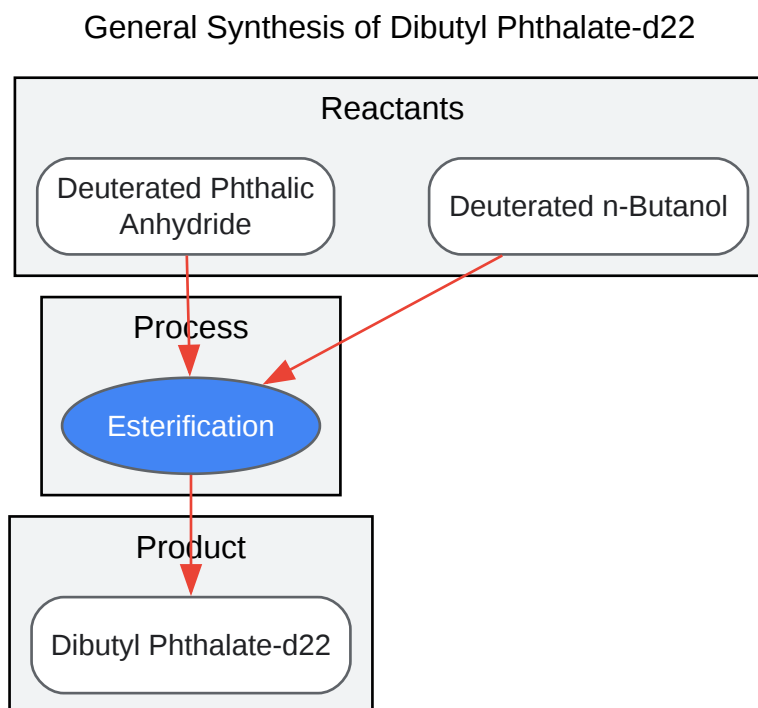
Dibutyl phthalate-d22 is chemically and physically very similar to its non-deuterated counterpart, with the primary difference being its higher molecular weight due to the presence of deuterium. Like DBP, it is a colorless to pale yellow, oily liquid.^{[3][4]} It is soluble in most organic solvents but has very low solubility in water.^{[3][5]}

Table 1: Comparison of Chemical and Physical Properties

Property	Dibutyl Phthalate-d22	Dibutyl Phthalate (for comparison)
CAS Number	358731-15-4[2]	84-74-2[3]
Molecular Formula	C ₁₆ D ₂₂ O ₄ [1]	C ₁₆ H ₂₂ O ₄ [3]
Molecular Weight	300.48 g/mol [1]	278.34 g/mol [3]
Appearance	Colorless to pale yellow oily liquid	Colorless to faint yellow oily liquid[3][4]
Isotopic Purity	≥ 99 atom % D[1]	Not Applicable
Solubility	Soluble in organic solvents, slightly soluble in water	Soluble in most organic solvents, slightly soluble in water[5]
Boiling Point	Not specified, expected to be similar to DBP	340 °C[5]
Melting Point	Not specified, expected to be similar to DBP	-35 °C[5]
Density	Not specified, expected to be slightly higher than DBP	1.043 g/mL at 25 °C[6]

Synthesis Outline

The synthesis of **Dibutyl phthalate-d22** typically involves the esterification of a deuterated precursor. A common method is the reaction of deuterated phthalic anhydride with deuterated n-butanol.[1] This process is analogous to the industrial production of DBP, which involves the reaction of phthalic anhydride with n-butanol.[4][7]



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Caption: Generalized synthesis pathway for **Dibutyl phthalate-d22**.

Experimental Protocols: Use as an Internal Standard

Dibutyl phthalate-d22 is an ideal internal standard for the quantification of DBP by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[2] The ubiquitous nature of DBP in laboratory environments makes accurate quantification challenging due to background contamination.[8][9] Using a deuterated standard like DBP-d22 is a robust strategy to overcome this issue.

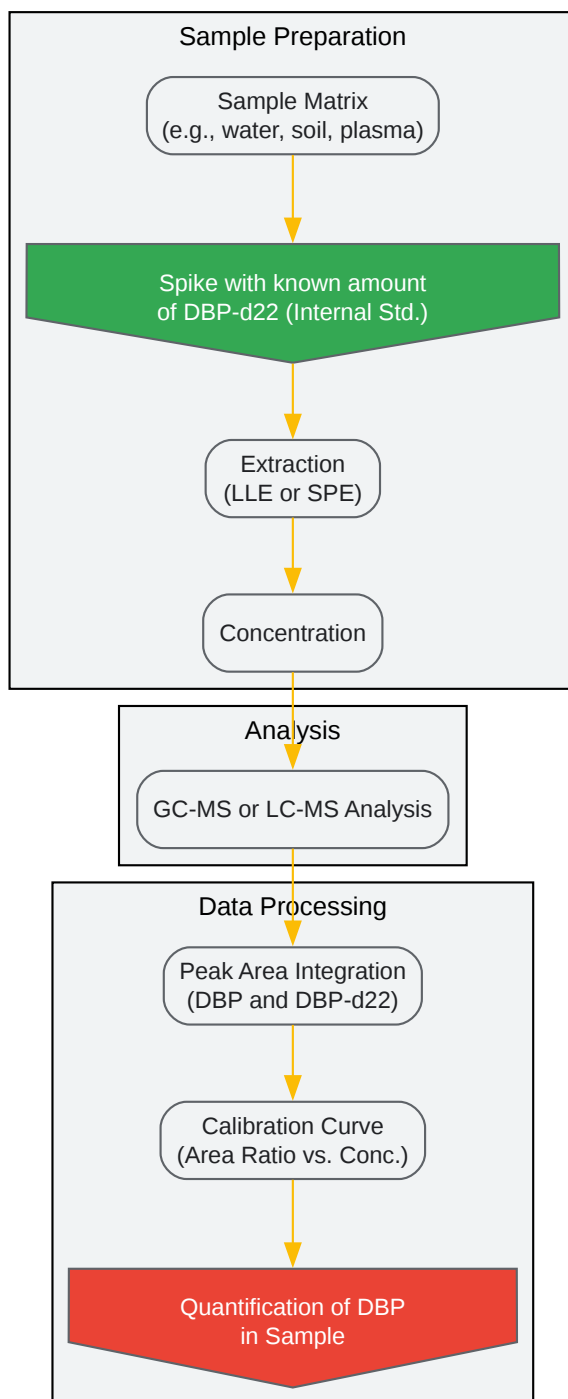
General Protocol for DBP Quantification in a Sample Matrix using DBP-d22

- Preparation of Standards:

- Prepare a stock solution of DBP-d22 in a high-purity organic solvent (e.g., hexane or acetone).
- Prepare a series of calibration standards containing known concentrations of native DBP and a constant, known concentration of the DBP-d22 internal standard.
- Sample Preparation and Extraction:
 - To a known volume or weight of the sample (e.g., water, soil, biological tissue), add a precise amount of the DBP-d22 internal standard solution.
 - Perform a liquid-liquid or solid-phase extraction to isolate the phthalates from the sample matrix. The solvent used should be of the highest purity to minimize DBP contamination. [\[10\]](#)
 - Concentrate the extract to a final known volume.
- GC-MS Analysis:
 - Inject a portion of the concentrated extract into the GC-MS system.
 - Gas Chromatography (GC): Use a suitable capillary column (e.g., HP-INNOWAX) to separate DBP and DBP-d22 from other components in the extract.[\[11\]](#) The two compounds will have very similar retention times.
 - Mass Spectrometry (MS): Operate the mass spectrometer in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode.
 - Monitor a characteristic ion for DBP (e.g., m/z 149).
 - Monitor a characteristic ion for DBP-d22 (e.g., a higher m/z corresponding to its deuterated fragments). The mass difference allows for their distinct detection.
- Data Analysis and Quantification:
 - Integrate the peak areas for both the native DBP and the DBP-d22 internal standard in the chromatograms from the calibration standards and the samples.

- Generate a calibration curve by plotting the ratio of the peak area of DBP to the peak area of DBP-d22 against the concentration of DBP for the calibration standards.
- Calculate the concentration of DBP in the unknown samples by determining their peak area ratios and interpolating from the calibration curve.

Analytical Workflow Using DBP-d22 as an Internal Standard

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Caption: Workflow for the quantification of DBP using DBP-d22.

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